

Application Notes and Protocols for Apoptosis Assays with SJB2-043

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for assessing apoptosis induced by **SJB2-043**, a known inhibitor of Ubiquitin-Specific Protease 1 (USP1). The provided methodologies and data are intended to guide researchers in studying the apoptotic effects of this compound in relevant cell lines.

SJB2-043 has been demonstrated to induce apoptosis in various cancer cell lines, including non-small cell lung cancer (A549) and leukemic cells (K562).[1][2][3] The mechanism of action involves the modulation of key signaling pathways and apoptosis-regulating proteins.[1]

Data Presentation Quantitative Analysis of SJB2-043-Induced Apoptosis

The following tables summarize the quantitative data from studies investigating the proapoptotic effects of **SJB2-043**.

Table 1: Dose-Dependent Induction of Apoptosis in A549 Cells



SJB2-043 Concentration	Early Apoptotic Cells (%)	Late Apoptotic Cells (%)	Total Apoptotic Cells (%)
Control (0 μM)	1.8 ± 0.3	1.5 ± 0.2	3.3 ± 0.5
1.25 μΜ	4.5 ± 0.8	3.2 ± 0.6	7.7 ± 1.4
2.5 μΜ	8.9 ± 1.5	7.1 ± 1.2	16.0 ± 2.7
5 μΜ	15.2 ± 2.5	12.8 ± 2.1	28.0 ± 4.6

Data derived from Annexin V-FITC/PI double-staining and flow cytometry analysis in A549 cells treated for 24 hours. The results indicate a significant, dose-dependent increase in both early and late apoptotic cell populations.[1]

Table 2: Cytotoxicity of SJB2-043 in K562 Leukemic Cells

Parameter	Value	Cell Line
EC50	~1.07 µM	K562

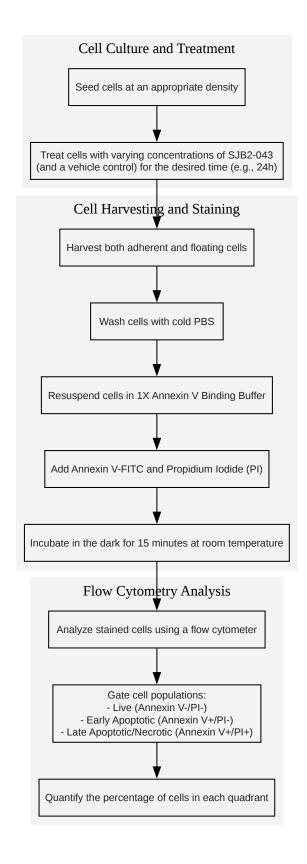
The EC50 value represents the concentration of **SJB2-043** that causes a 50% decrease in the number of viable K562 cells.[2][3]

Experimental Protocols Annexin V-FITC/PI Double-Staining for Apoptosis Detection by Flow Cytometry

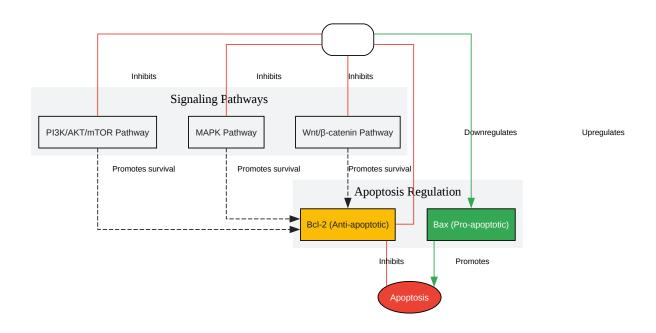
This protocol details the steps to quantify the percentage of apoptotic and necrotic cells following treatment with **SJB2-043**.

Workflow for Annexin V/PI Apoptosis Assay









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References

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